

# Application Notes and Protocols for 2-Chloroethyl Ethyl Sulfide (2-CEES)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-CEES

Cat. No.: B048971

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified research personnel and does not constitute a replacement for a formal risk assessment and safety training. Always consult the most recent Safety Data Sheet (SDS) for 2-Chloroethyl Ethyl Sulfide (**2-CEES**) and adhere to all institutional and regulatory guidelines.

## Introduction



2-Chloroethyl ethyl sulfide (**2-CEES**), a monofunctional analog of sulfur mustard (HD), is a potent vesicant and alkylating agent.<sup>[1][2]</sup> Due to its structural similarity and shared toxicological characteristics with sulfur mustard, **2-CEES** is frequently utilized in a laboratory setting to investigate the mechanisms of vesicant-induced injury and to develop effective medical countermeasures.<sup>[1][3]</sup> Although less toxic than sulfur mustard, **2-CEES** is a hazardous material that demands strict adherence to safety protocols to prevent personnel injury and laboratory contamination.<sup>[1]</sup> It is an oily, hydrophobic, and erosive liquid that can cause severe damage to the skin, eyes, and respiratory tract.<sup>[1]</sup> This document provides detailed application notes and protocols for the safe handling, use, and disposal of **2-CEES** in a research environment.

## Hazard Identification and Toxicology

**2-CEES** is classified as a flammable liquid and is toxic if swallowed, inhaled, or in contact with skin.<sup>[4][5]</sup> It causes severe skin burns, eye damage, and may cause cancer.<sup>[4][5][6]</sup>

## GHS Hazard Identification

The following table summarizes the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals information for **2-CEES**.

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Flammable Liquids	3	H226: Flammable liquid and vapor[4][7][8]		Danger[6][7]
Acute Toxicity, Oral	3	H301: Toxic if swallowed[4][6][8]		
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin[4][5]		
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled[4][5]		
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[4][6][8]	corrosive	
Serious Eye Damage	1	H318: Causes serious eye damage[4]	corrosive	
Carcinogenicity	1A/2	H350: May cause cancer[4][5][6]	health hazard	
STOT, Single Exposure	3	H335: May cause respiratory irritation[4]	!	

## Toxicological Data

The toxicological effects of **2-CEES** are driven by its ability to form highly reactive sulfonium ions that alkylate biological macromolecules like DNA and proteins.[1][3] This can lead to DNA damage, induction of inflammatory mediators, oxidative stress, and cell death.[2][9]

Parameter	Value	Species	Reference
LD50, Oral	252 mg/kg	Rat	[4]
Acute Toxicity Estimate, Dermal	300.1 mg/kg	Expert Judgment	[6]
Acute Toxicity Estimate, Inhalation (4h)	3.1 mg/l	Expert Judgment	[6]

## Physical and Chemical Properties

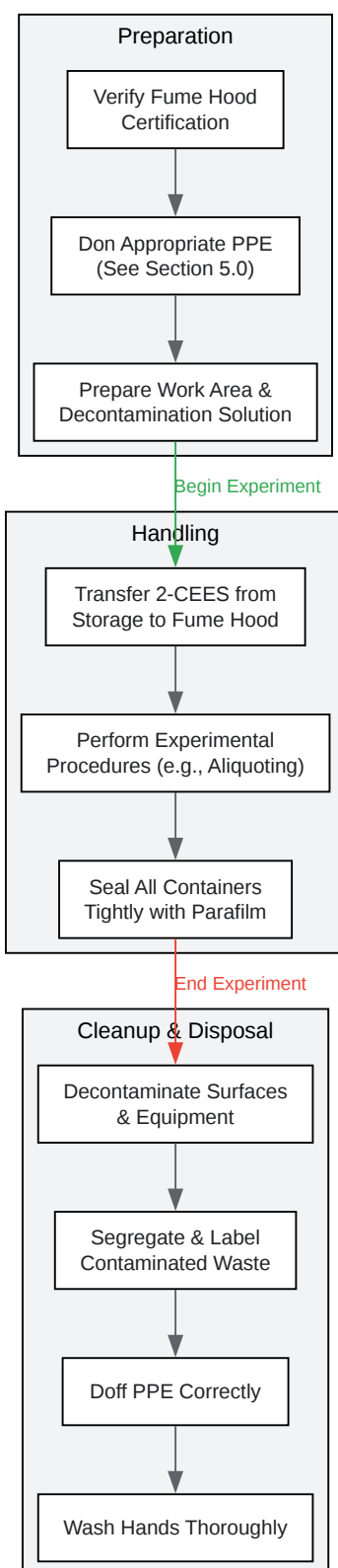
Property	Value	Reference
CAS Number	693-07-2	[1][4][6][7][8]
Molecular Formula	C <sub>4</sub> H <sub>9</sub> ClS	[4][5][8][10]
Molecular Weight	124.63 g/mol	[5][8][10]
Appearance	Colorless to light yellow liquid	[8]
Density	1.07 g/mL at 25 °C	
Boiling Point	156-157 °C	
Refractive Index	n <sub>20/D</sub> 1.4885	
Storage Temperature	2-8°C (Refrigerated)	[4][8]

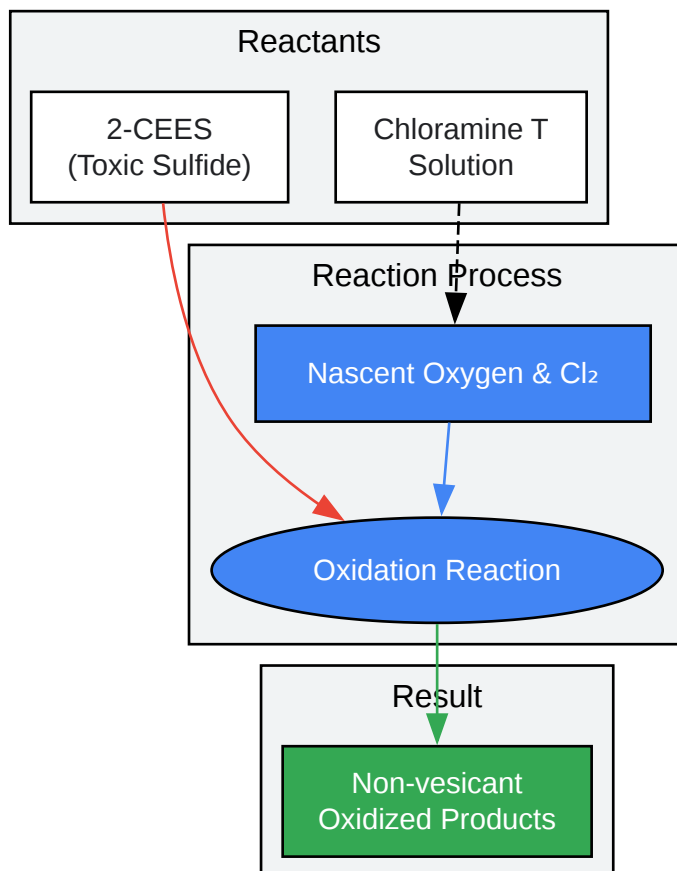
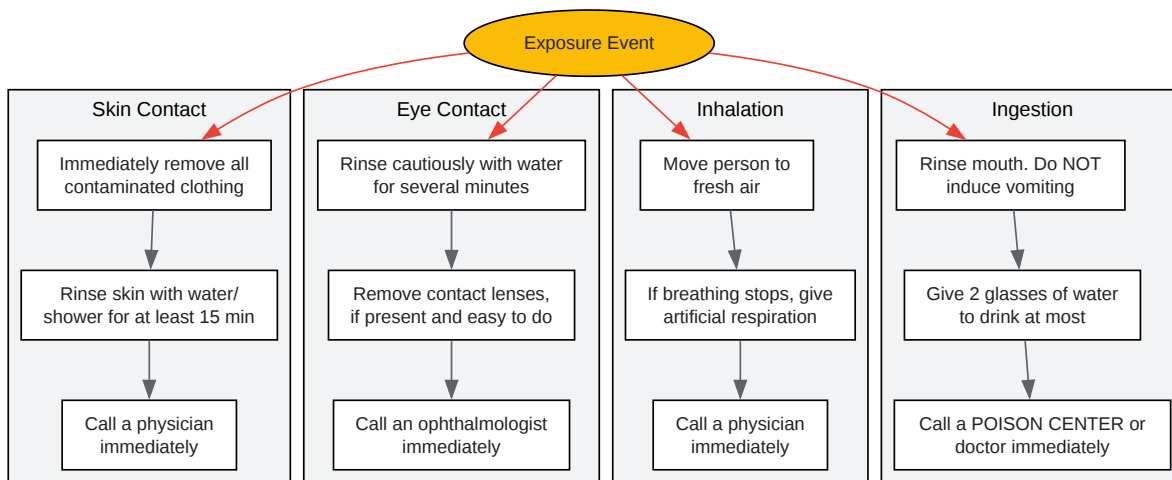
## Standard Operating Procedures for Safe Handling

All work with **2-CEES** must be performed within a certified chemical fume hood to minimize inhalation exposure.[1][6] The work area should be clear of clutter and ignition sources.

## General Handling Workflow

The following diagram outlines the standard workflow for handling **2-CEES**.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. brieflands.com [brieflands.com]
- 2. 2-Chloroethyl ethyl sulfide causes microvesication and inflammation-related histopathological changes in male hairless mouse skin - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. synquestlabs.com [synquestlabs.com]
- 5. georganics.sk [georganics.sk]
- 6. chemicalbook.com [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. 2-Chloroethyl Ethyl Sulfide 693-07-2 | TCI AMERICA [tcichemicals.com]
- 9. Sulfur mustard analog, 2-chloroethyl ethyl sulfide-induced skin injury involves DNA damage and induction of inflammatory mediators, in part via oxidative stress, in SKH-1 hairless mouse skin - PMC [pmc.ncbi.nlm.nih.gov]
- 10. 2-Chloroethyl ethyl sulfide | C<sub>4</sub>H<sub>9</sub>ClS | CID 12733 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for 2-Chloroethyl Ethyl Sulfide (2-CEES)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048971#handling-and-safety-procedures-for-2-cees]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)